

# Benzylideneacetone: Properties & Storage Conditions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Benzylideneacetone

CAS No.: 122-57-6

Cat. No.: S588542

[Get Quote](#)

Property	Specification / Value
Recommended Storage Temperature	≤ 20°C (68°F) [1] [2]
Physical State at Room Temp	Low Melting Solid [1]
Melting Point	39 - 42 °C (102.2 - 107.6 °F) [1] [2]
Light Sensitivity	Light Sensitive; color darkens upon exposure [1]
Flammability	Combustible Solid [2]
Vapor Pressure	0.01 mm Hg at 25 °C [1] [2]

## Frequently Asked Questions & Troubleshooting

- FAQ 1: What is the primary stability concern when storing benzylideneacetone?** The two most critical factors are **temperature** and **light exposure**. The chemical must be stored at or below 20°C [1] [2] and is documented as **Light Sensitive**, with its color known to darken when exposed to light [1]. Heat can accelerate decomposition, and light can degrade its quality.

- **FAQ 2: My stored benzylideneacetone has turned from pale yellow to a deep color. Is it still usable?** A color change indicates light-induced degradation. For applications requiring high purity (e.g., synthesis of pharmaceuticals or specific organic compounds), the material's integrity is likely compromised and it should not be used. For less critical applications, you may attempt purification (e.g., recrystallization), but it is generally safer to dispose of the degraded material properly.
- **FAQ 3: What are the key safety precautions for handling benzylideneacetone?** Consult the Safety Data Sheet (SDS) for comprehensive instructions. Key precautions include:
  - **Skin Contact:** It is a skin irritant and may cause sensitization. Wear suitable protective clothing and gloves [1].
  - **Eye Protection:** Wear eyeshields or face protection. In case of contact, rinse immediately with plenty of water and seek medical advice [1] [2].
  - **Inhalation:** Avoid breathing dust [1].
  - **General:** Use in a well-ventilated area and keep the container tightly closed when not in use [1].

## Experimental Protocol: Synthesis of Benzylideneacetone

The following is a common laboratory-scale procedure for the synthesis of **benzylideneacetone** via the Claisen-Schmidt condensation [3].

**Principle:** This synthesis involves a base-catalyzed condensation reaction between benzaldehyde and acetone.

### Materials and Reagents:

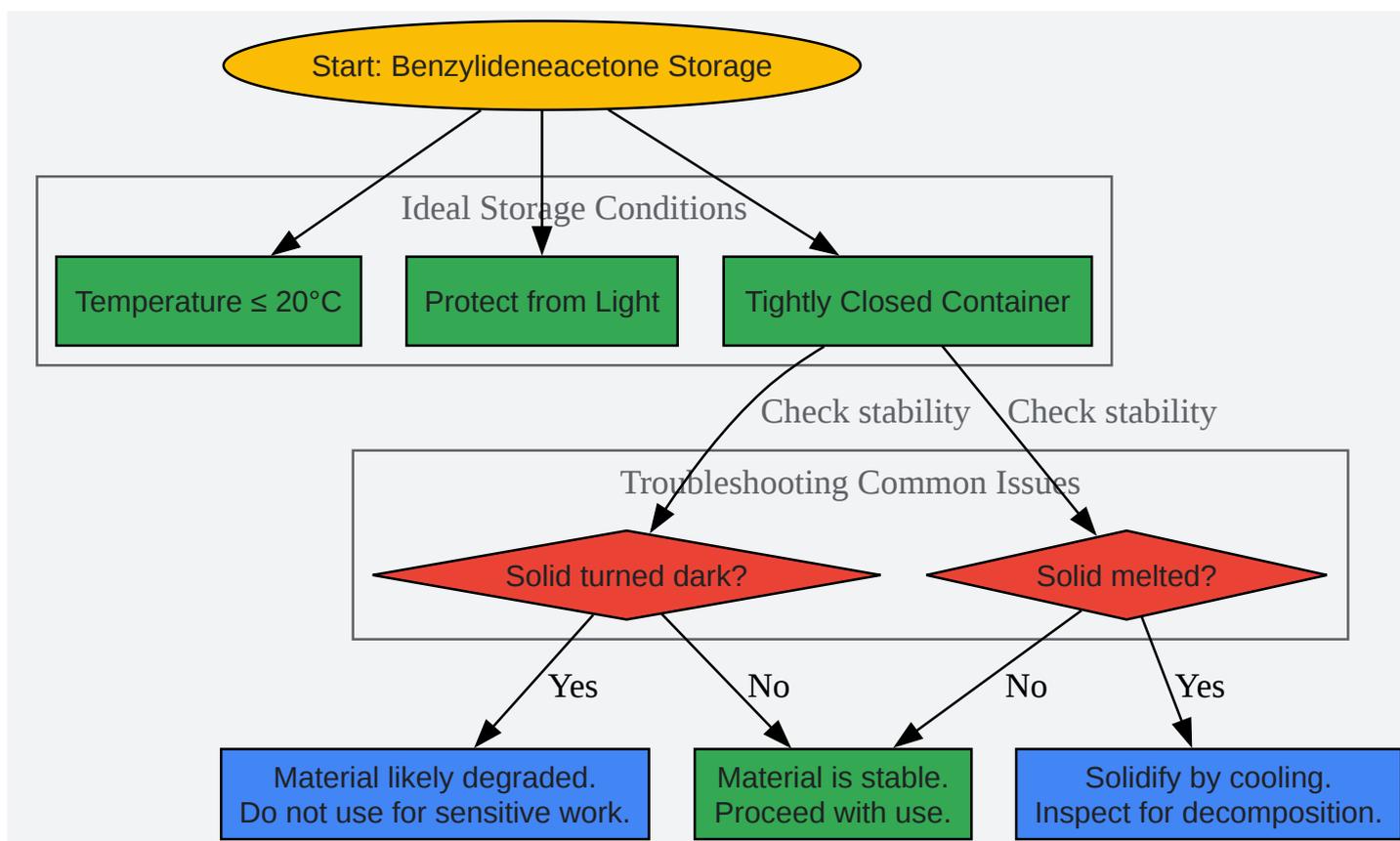
- Benzaldehyde
- Acetone
- Sodium Hydroxide (NaOH), 10% aqueous solution
- Hydrochloric Acid (HCl), diluted
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

### Procedure:

- **Reaction:** In a 100 ml Erlenmeyer flask with magnetic stirring, combine 4.25 g of benzaldehyde and 8 ml of acetone.
- **Catalyst Addition:** Slowly add 1 ml of 10% aqueous NaOH to the mixture.
- **Temperature Control:** Place the flask in a water bath maintained at 25-30 °C and stir the reaction for 90 minutes [3].
- **Acidification:** After the reaction time, slowly add diluted HCl while monitoring with pH paper until the mixture is acidic.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with two 15 ml portions of dichloromethane.
- **Drying:** Combine the organic (dichloromethane) extracts and wash with 15 ml of water. Dry the organic layer over anhydrous sodium sulfate.
- **Isolation:** Filter the solution to remove the drying agent and remove the volatile solvent using a rotary evaporator. The product is obtained as a low-melting-point solid [3].
- **Purification (Optional):** The crude solid can be purified through recrystallization if necessary.

## Storage Stability Decision Workflow

To help visualize the key factors in maintaining **benzylideneacetone** stability, here is a workflow diagram that outlines the storage requirements and troubleshooting logic.



Click to download full resolution via product page

Diagram 1: A workflow for assessing and maintaining **benzylideneacetone** storage stability.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

- 122-57-6 | CAS DataBase [chemicalbook.com]
- Benzylideneacetone = 98 , FG 122-57-6 [sigmaaldrich.com]
- [sciencedirect.com/topics/chemistry/ benzylideneacetone](https://www.sciencedirect.com/topics/chemistry/benzylideneacetone) [sciencedirect.com]

To cite this document: Smolecule. [Benzylideneacetone: Properties & Storage Conditions].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b588542#benzylideneacetone-storage-stability>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)